

Application Notes and Protocols: Croscarmellose Sodium in Capsule and Granule Formulations

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Compound of Interest

Compound Name: *Croscarmellose sodium*

Cat. No.: *B213156*

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Introduction

Croscarmellose sodium (CCS) is a superdisintegrant widely employed in the pharmaceutical industry to facilitate the rapid disintegration of solid oral dosage forms, such as capsules and tablets.^{[1][2]} Chemically, it is the sodium salt of a cross-linked polymer of carboxymethylcellulose.^[3] Its efficacy at low concentrations (typically 0.5-5% w/w in tablets and 10-25% w/w in capsules) makes it a critical excipient in formulations where rapid drug release and onset of action are desired.^[3] These application notes provide detailed protocols and data on the use of **croscarmellose sodium** in capsule and granule formulations.

Physicochemical Properties

Croscarmellose sodium is a white or grayish-white, odorless, and free-flowing powder.^{[3][4]} It is insoluble in water but rapidly swells to 4-8 times its original volume upon contact with aqueous media.^{[1][4]} This high swelling capacity is a key attribute to its disintegration properties.^[5]

Table 1: Physicochemical Properties of **Croscarmellose Sodium**

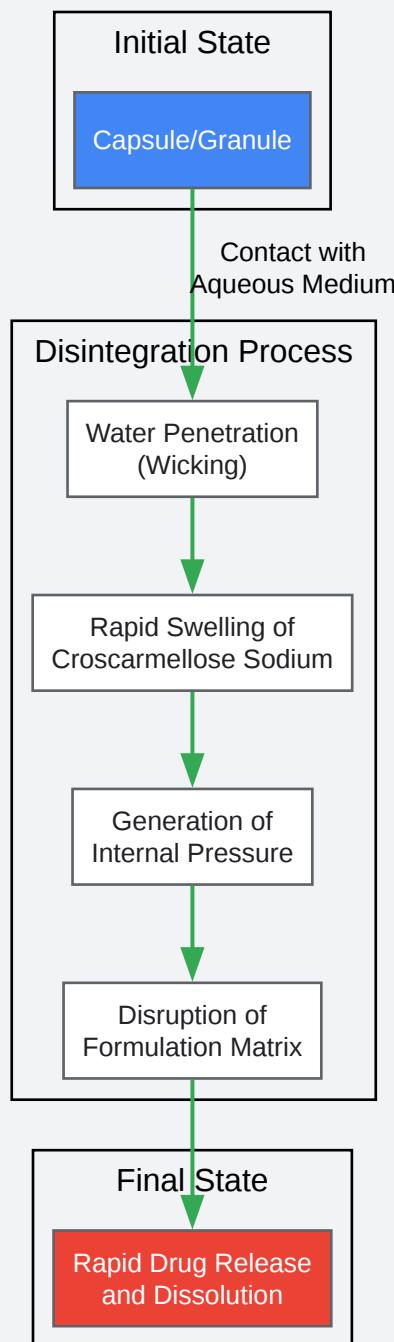
Property	Value	Reference(s)
Appearance	White to off-white, fibrous powder	
Solubility	Insoluble in water; swells to form a gel	
pH (1% dispersion)	5.0 - 7.0	[3]
Loss on Drying	≤ 10.0%	[3]
Degree of Substitution	0.60 - 0.85	[3]

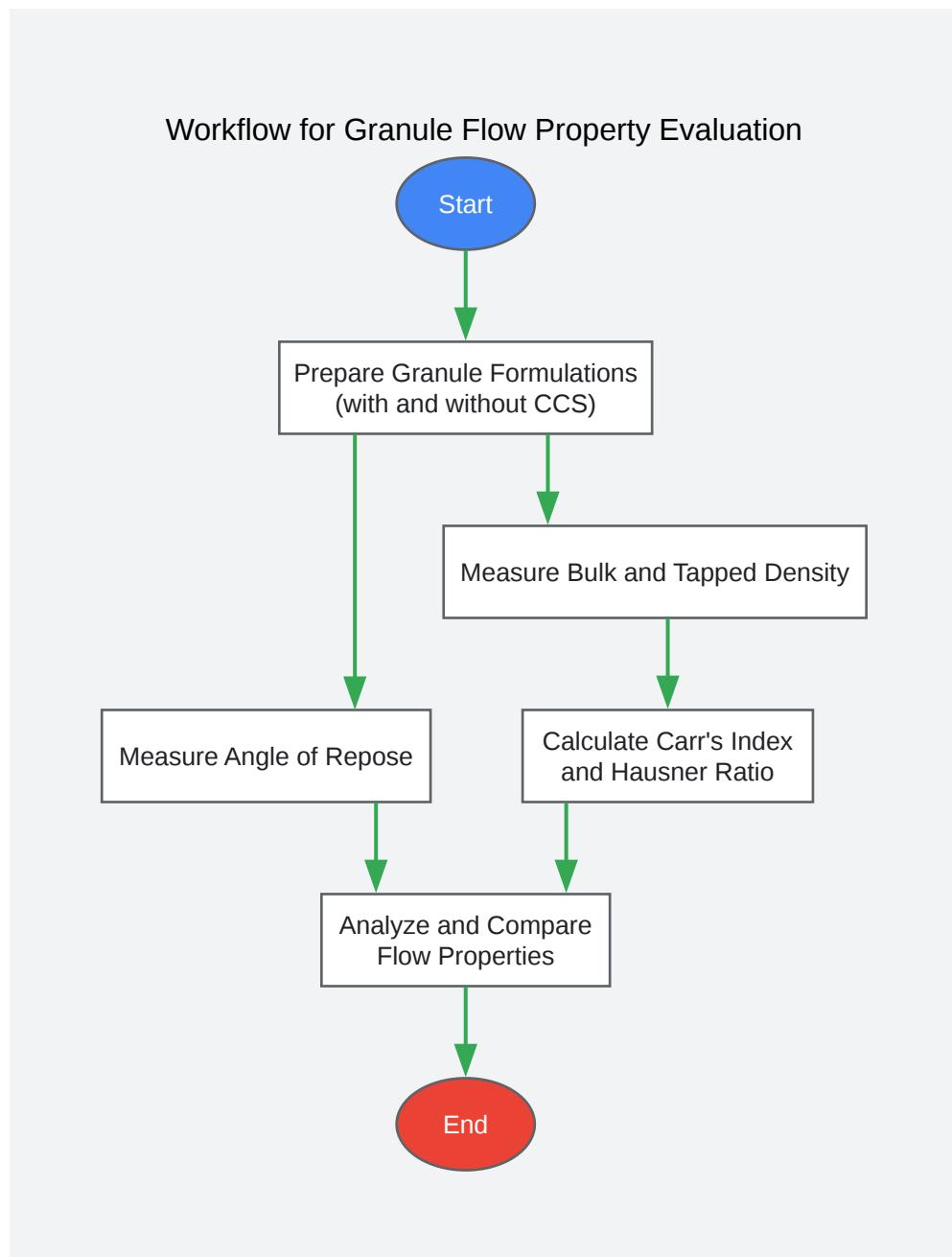
Mechanism of Action

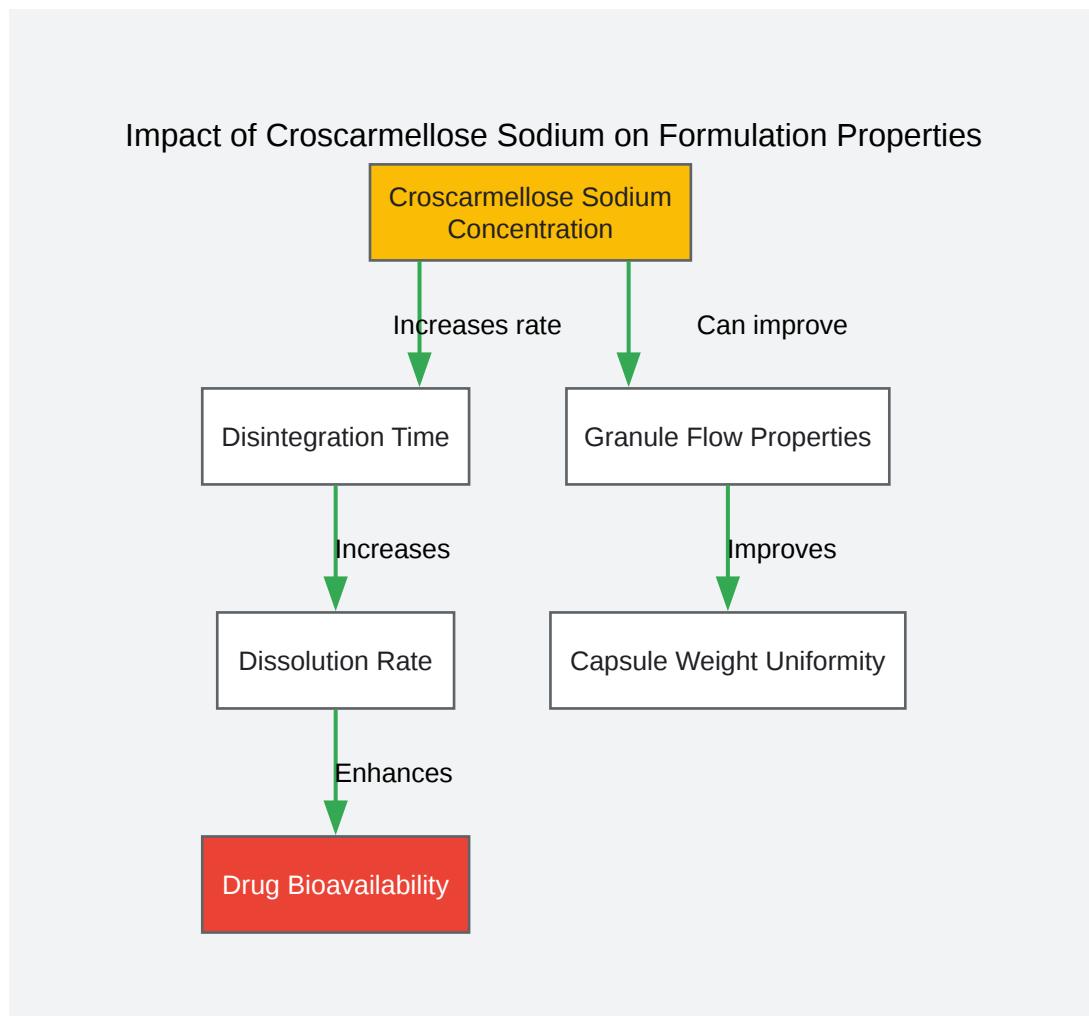
Croscarmellose sodium functions as a superdisintegrant through a dual mechanism: swelling and wicking.[6][7]

- Swelling: Upon contact with water or gastrointestinal fluids, the cross-linked polymer structure of **croscarmellose sodium** absorbs a significant amount of water and swells rapidly. This expansion creates an internal pressure within the capsule or granule, forcing it to break apart.[5][8]
- Wicking: The fibrous nature of **croscarmellose sodium** facilitates the rapid uptake of water into the core of the dosage form through capillary action.[6][8] This ensures that the entire matrix is wetted, promoting complete and rapid disintegration.

Mechanism of Action of Croscarmellose Sodium







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